

# tirabrutinib neutropenia management dose adjustment

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## Compound Focus: Tirabrutinib

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## Incidence of Neutropenia with Tirabrutinib

The table below summarizes the reported incidence of neutropenia from various clinical studies and a meta-analysis.

Source / Study	Patient Population	Incidence of Neutropenia (All Grades)	Incidence of Grade $\geq 3$ Neutropenia	Notes
Meta-Analysis (2025) [1] [2]	Relapsed/Refractory B-cell lymphomas (Pooled data)	26.7%	18.4%	Most common Grade $\geq 3$ adverse event [1] [2].
Phase I Study (2022) [3]	Japanese patients with B-cell malignancies	Not Specified	17.6% (3/17 patients)	One of the common drug-related Grade 3-4 AEs [3].
Phase II PROSPECT Study (2025) [4]	U.S. patients with Relapsed/Refractory PCNSL	14.6% ("decreased neutrophil count")	Not Specified	Any-grade occurrence reported [4].

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Phase II Study (ONO-4059-05) [5]	Treatment-naïve & Relapsed/Refractory WM (27 patients)	New cases recognized in long-term follow-up	11.1% (3/27 patients)	Grade 3-4 neutropenia newly recognized after primary analysis [5].

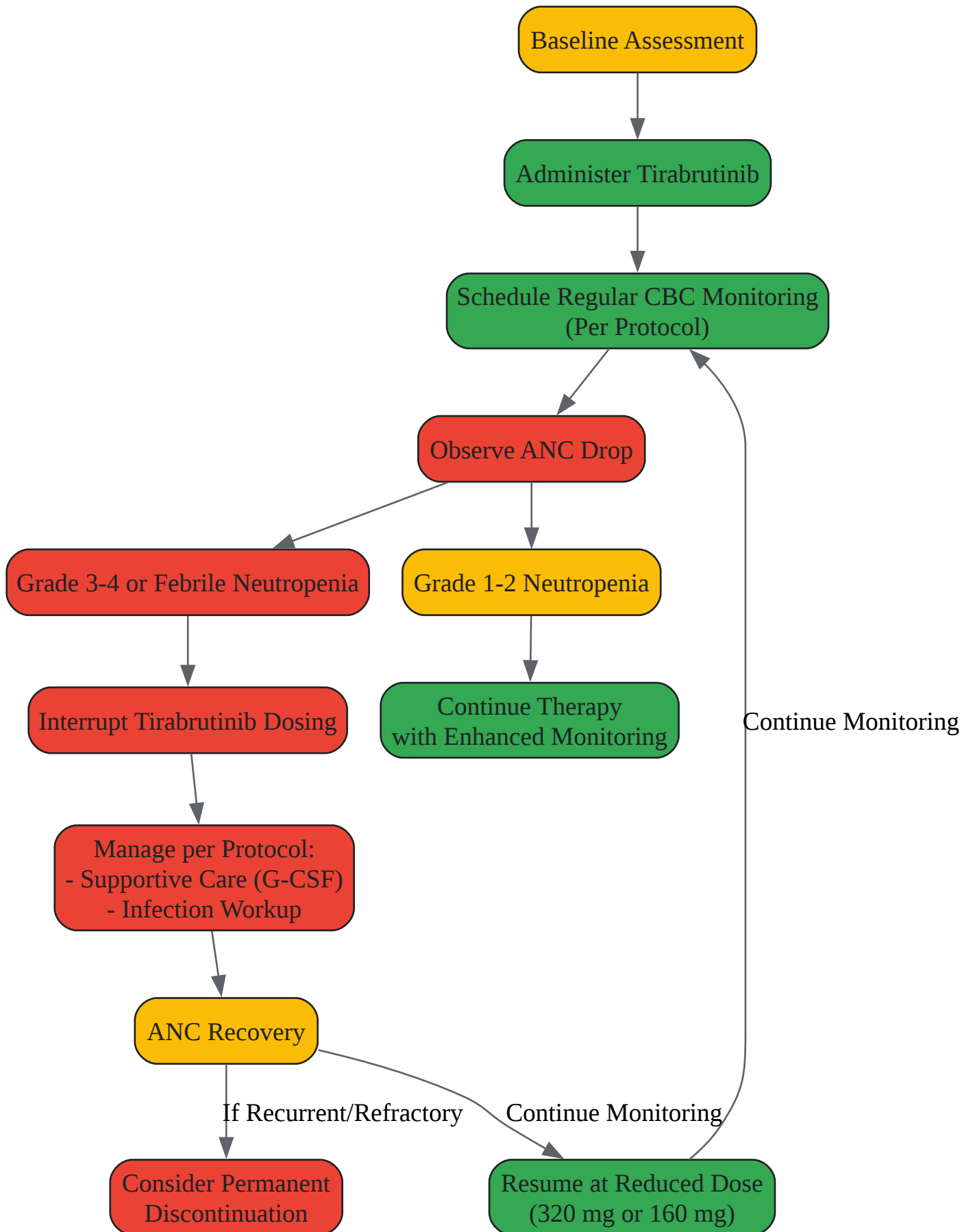
## Management and Dose Modification Guidance

While the searched clinical documents do not provide explicit, step-by-step protocols for neutropenia-induced dose adjustment, they contain valuable information on general management and references to protocol-specified procedures.

- **General Management Principles:** Clinical management of neutropenia typically involves **treatment interruption and dose reduction** [6]. In trials, **tirabrutinib** administration could be interrupted due to adverse events and resumed at a reduced daily dose of 320 mg or 160 mg [5]. One study specified that treatment should be interrupted for patients with **grade 4 neutropenia or febrile neutropenia** [7].
- **Referencing Full Protocols:** For precise dose modification guidelines, the studies direct researchers to the **clinical trial protocol** [3]. You may find more detailed eligibility criteria and management procedures on clinical trial registry websites such as ClinicalTrials.gov (e.g., Study ID NCT04947319 for the PROSPECT study) [4].
- **Prophylaxis:** Some studies required participants to comply with protocol-specified **Pneumocystis jirovecii pneumonia (PJP) prophylaxis**, which is particularly important during immunosuppression [8].

## Experimental Workflow for Monitoring Neutropenia

For researchers designing preclinical or clinical studies, the following workflow outlines key monitoring and intervention points for **tirabrutinib**-associated neutropenia.



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## Key Takeaways for Researchers

- **Incidence is Significant:** Neutropenia, particularly of Grade 3 or higher, is a **common and important adverse event** associated with **tirabrutinib** across various B-cell malignancies [1] [2].
- **Formal Guidelines are Protocol-Specific:** The management of neutropenia, including dose holds and reductions, is defined within the specific clinical trial protocols. The general approach involves **treatment interruption until recovery, followed by resumption at a lower dose** [5] [7].
- **Consult Primary Sources:** For the most precise and authoritative guidance, always refer to the final study publications or the detailed protocol documents available through official channels like clinical trial registries [8] [4].

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